Application Note: Elucidating the Mass Spectrometry Fragmentation Pattern of 1,3,5-Cyclohexanetriol

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Compound of Interest

Compound Name:	*1,3,5-Cyclohexanetriol*
CAS No.:	*50409-12-6*
Cat. No.:	*B3029047*

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Introduction

1,3,5-Cyclohexanetriol, a polyhydroxylated cycloalkane, is a molecule of interest in various fields, including organic synthesis and materials science, due to its unique stereochemistry and functional group arrangement. Understanding its behavior under mass spectrometric analysis is crucial for its identification and characterization in complex mixtures. This application note provides a detailed guide to the electron ionization mass spectrometry (EI-MS) fragmentation pattern of **1,3,5-cyclohexanetriol**. We will explore the primary fragmentation pathways, propose structures for the major observed ions, and provide a comprehensive protocol for its analysis by gas chromatography-mass spectrometry (GC-MS). This guide is intended for researchers, scientists, and drug development professionals who require a deep understanding of the mass spectral characteristics of cyclic polyols.

Theoretical Background: Fragmentation of Cyclic Alcohols

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The fragmentation of cyclic alcohols in EI-MS is governed by several key principles. Upon electron impact, a molecule is ionized to form a molecular ion (M•+), which is often unstable and undergoes subsequent fragmentation. For cyclic alcohols, the most common fragmentation pathways include:

- Alpha-Cleavage: This involves the cleavage of a carbon-carbon bond adjacent to the carbon bearing the hydroxyl group. This is often a dominant pathway as it leads to the formation of a resonance-stabilized oxonium ion.
- Dehydration: The elimination of a water molecule (H_2O, 18 Da) is a characteristic fragmentation for alcohols, leading to the formation of a fragment ion at m/z = M-18.
- Ring Cleavage: The cyclic structure can undergo ring-opening followed by further fragmentation, leading to a variety of smaller ions. The stability of the resulting carbocations and radical species dictates the favorability of these pathways.

The stereochemistry of the hydroxyl groups can also influence the fragmentation pattern, particularly in processes involving intramolecular hydrogen transfer or concerted eliminations.

Observed Fragmentation Pattern of 1,3,5-Cyclohexanetriol

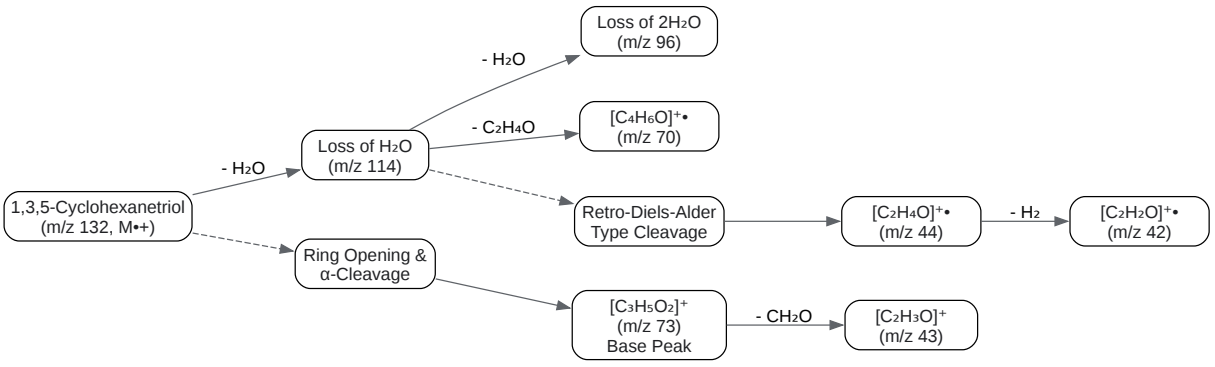
The electron ionization mass spectrum of **1,3,5-cyclohexanetriol** (molar mass: 132.16 g/mol) is characterized by the absence or very low abundance of the molecular ion peak (m/z 132). This is typical for polyhydroxylated compounds which readily fragment. The major observed ions are summarized in the table below, with data sourced from the MassBank of North America (MoNA) and the NIST Mass Spectrometry Data Center.[1]

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m/z	Relative Abundance (%)	Proposed Fragment
73	99.99	$[C_3H_5O_2]^+$
44	84.00	$[C_2H_4O]^{+\bullet}$
43	61.30	$[C_2H_3O]^+$
70	56.80	$[C_4H_6O]^{+\bullet}$
42	42.00	$[C_2H_2O]^{+\bullet}$

Proposed Fragmentation Pathways

Based on established fragmentation mechanisms for cyclic alcohols, we propose the following pathways to account for the major observed ions in the mass spectrum of **1,3,5-cyclohexanetriol**.



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Caption: Proposed EI-MS fragmentation pathways for **1,3,5-Cyclohexanetriol**.

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- Initial Dehydration: The initial fragmentation step is likely the loss of a water molecule to form an ion at m/z 114. A subsequent loss of a second water molecule can lead to an ion at m/z 96.

- Formation of the Base Peak (m/z 73): The most abundant ion at m/z 73 is proposed to be $[C_3H_5O_2]^+$. This fragment likely arises from a complex rearrangement following ring opening and alpha-cleavage. The stability of this oxygen-containing fragment contributes to its high abundance.

- Formation of m/z 70: The ion at m/z 70, proposed as $[C_4H_6O]^{+\bullet}$, could be formed from the dehydrated intermediate at m/z 114 through the loss of a C_2H_4O neutral fragment.

- Formation of m/z 44, 43, and 42: These smaller fragments are likely formed through secondary fragmentation events.

  - The ion at m/z 44 ($[C_2H_4O]^{+\bullet}$) could be the result of a Retro-Diels-Alder type cleavage of a dehydrated intermediate.

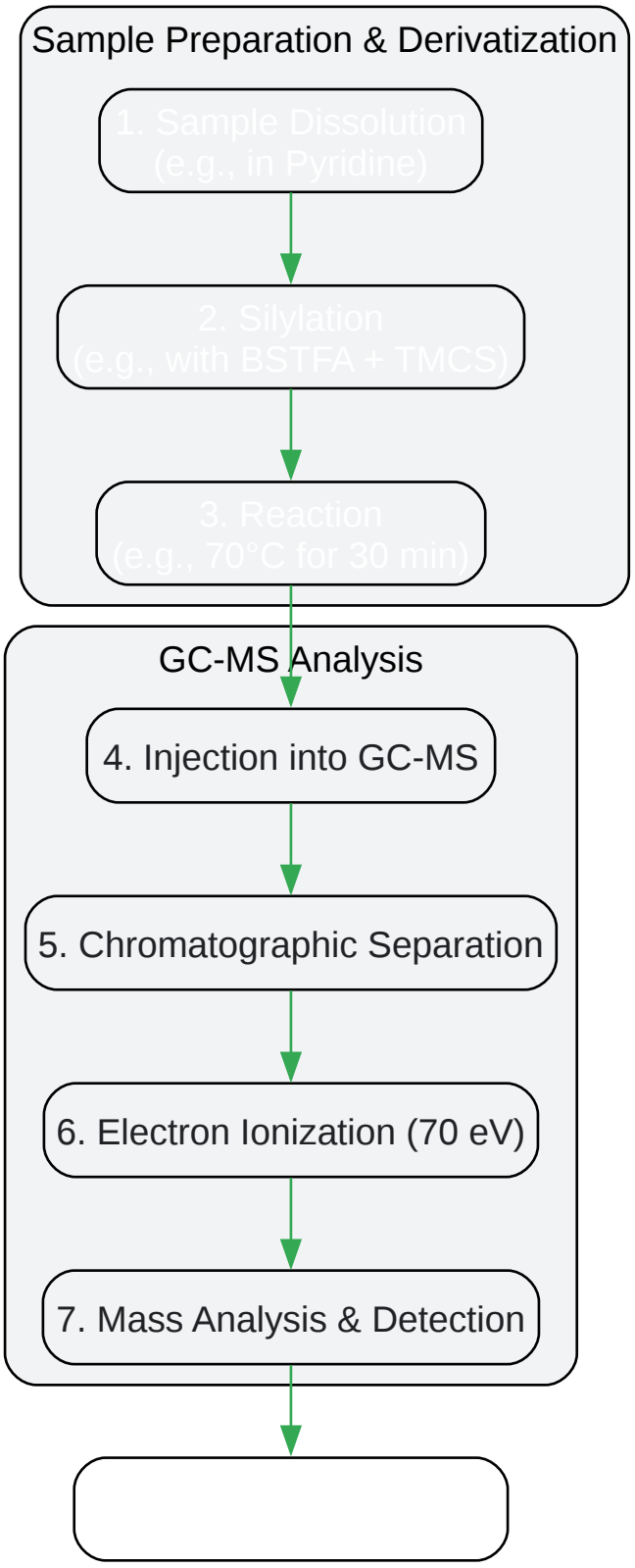
  - The ion at m/z 43 ($[C_2H_3O]^+$) is a common acylium ion, potentially formed by the loss of formaldehyde (CH_2O) from the m/z 73 fragment.

  - The ion at m/z 42 ($[C_2H_2O]^{+\bullet}$) can be formed by the loss of H_2 from the m/z 44 fragment.

Experimental Protocol: GC-MS Analysis of 1,3,5-Cyclohexanetriol

Due to the polar nature of **1,3,5-cyclohexanetriol**, direct analysis by GC-MS can be challenging, often resulting in poor peak shape and thermal degradation. Derivatization is highly recommended to improve volatility and thermal stability. Silylation is a common and effective derivatization method for polyols.

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Caption: Workflow for the GC-MS analysis of **1,3,5-Cyclohexanetriol**.

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1. Materials and Reagents:

- **1,3,5-Cyclohexanetriol** standard
- Pyridine (anhydrous)
- N,O-Bis(trimethylsilyl)trifluoroacetamide (BSTFA) with 1% Trimethylchlorosilane (TMCS)
- Ethyl acetate (GC grade)
- GC vials (2 mL) with screw caps and septa

2. Standard Preparation:

- Prepare a stock solution of **1,3,5-cyclohexanetriol** in pyridine at a concentration of 1 mg/mL.

3. Derivatization Protocol:

- To a 2 mL GC vial, add 100 µL of the **1,3,5-cyclohexanetriol** stock solution.
- Add 100 µL of BSTFA with 1% TMCS.
- Cap the vial tightly and vortex for 30 seconds.
- Heat the vial at 70°C for 30 minutes in a heating block or oven.
- Allow the vial to cool to room temperature before injection.

4. GC-MS Instrumental Parameters:

- Gas Chromatograph: Agilent 7890B GC or equivalent
- Mass Spectrometer: Agilent 5977B MSD or equivalent
- GC Column: HP-5ms (30 m x 0.25 mm, 0.25 µm film thickness) or a polar equivalent like a wax-type column for underivatized samples.
- Inlet: Split/splitless, operated in split mode (e.g., 20:1) at 250°C.

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- Injection Volume: 1 µL
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Oven Program:
  - Initial temperature: 80°C, hold for 2 minutes.
  - Ramp: 10°C/min to 280°C.
  - Hold: 5 minutes at 280°C.
- MSD Parameters:
  - Ion Source: Electron Ionization (EI)
  - Electron Energy: 70 eV
  - Source Temperature: 230°C
  - Quadrupole Temperature: 150°C
  - Mass Range: m/z 40-400

5. Data Analysis:

- Acquire the total ion chromatogram (TIC) and the mass spectrum of the derivatized **1,3,5-cyclohexanetriol** peak.
- The trimethylsilyl (TMS) derivative of **1,3,5-cyclohexanetriol** will have a molecular weight of 348.6 g/mol . Expect to see characteristic ions related to the loss of methyl groups (M-15) and trimethylsilanol ([M-90]).
- For underivatized samples, compare the acquired spectrum with the reference spectrum and interpret the fragmentation pattern as described in this note.

Conclusion

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The mass spectrometry fragmentation of **1,3,5-cyclohexanetriol** is characterized by significant fragmentation, with the base peak at m/z 73. The proposed fragmentation pathways, including dehydration, ring-opening, and subsequent cleavages, provide a logical framework for interpreting the observed mass spectrum. For reliable analysis by GC-MS, derivatization, such as silylation, is strongly recommended to enhance the volatility and thermal stability of this polar analyte. The protocols and insights provided in this application note serve as a valuable resource for the accurate identification and characterization of **1,3,5-cyclohexanetriol** in various research and development settings.

References

- PubChem. **1,3,5-Cyclohexanetriol**, (1alpha,3alpha,5alpha)-. National Center for Biotechnology Information. [Link]
- MassBank of North America (MoNA). **1,3,5-Cyclohexanetriol**, (1alpha,3alpha,5alpha)- Mass Spectrum. [Link]
- NIST Mass Spectrometry Data Center. In NIST Chemistry WebBook, NIST Standard Reference Database Number 69, Eds. Linstrom, P.J.; Mallard, W.G.; National Institute of Standards and Technology, Gaithersburg MD, 20899. [Link]
- Ruiz-Matute, A. I., et al. (2011). Derivatization of carbohydrates for GC and GC-MS analyses. Journal of Chromatography B, 879(17-18), 1226-1240. [Link]

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Sources

- 1. 1,3,5-Cyclohexanetriol, (1alpha,3alpha,5alpha)- | C6H12O3 | CID 230351 - PubChem [pubchem.ncbi.nlm.nih.gov]
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